

Technical Assessment: Toxicological Profile and Biostability of 1,1-Undecanediol

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Compound of Interest

Compound Name: 1,1-Undecanediol

Cat. No.: B14006925

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Executive Summary & Chemical Identity

1,1-Undecanediol (CAS: 149639-35-0) represents a distinct chemical species often overlooked in standard safety data sheets due to its transient nature. Chemically, it is the geminal diol (hydrate) of Undecanal (Aldehyde C-11). Unlike its isomer 1,11-Undecanediol (a stable terminal diol), **1,1-Undecanediol** exists in a dynamic equilibrium with its parent aldehyde in aqueous physiological environments.

For researchers and drug developers, understanding this compound requires a dual-lens approach:

- **The Hydrate Form:** The dominant species in high-water-activity environments (e.g., blood, cytosol).
- **The Aldehyde Form:** The lipophilic precursor that facilitates membrane permeation before hydration occurs.

This guide provides a rigorous toxicological evaluation of the **1,1-Undecanediol** system, focusing on its metabolic fate, irritation potential, and experimental validation protocols.

Chemical Specifications

Parameter	Data
IUPAC Name	Undecane-1,1-diol
CAS Number	149639-35-0 (Hydrate) / 112-44-7 (Parent Aldehyde)
Molecular Formula	
Molecular Weight	188.31 g/mol
Physiological State	Aqueous Equilibrium (to)
Solubility	Amphiphilic; soluble in ethanol/oils, sparingly soluble in water (forming the diol).[1][2][3][4]

Toxicological Mechanisms & ADME

To accurately assess toxicity, one must recognize that **1,1-Undecanediol** is a metabolic intermediate. Its toxicity is governed by the kinetics of Alcohol Dehydrogenase (ADH) and Aldehyde Dehydrogenase (ALDH).

Metabolic Pathway & Bioactivation

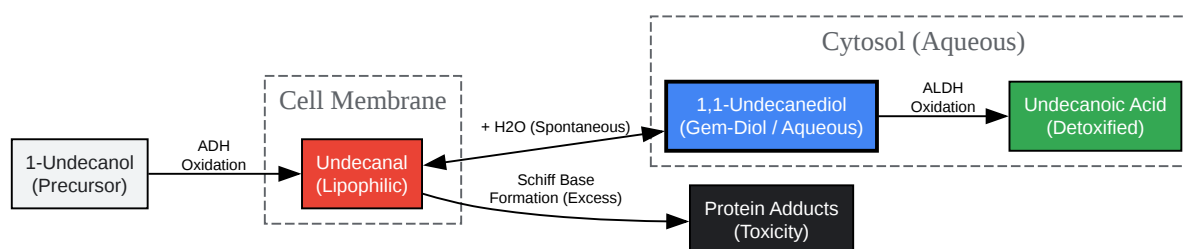
Upon contact with biological tissue, the lipophilic Undecanal partitions into membranes. In the aqueous cytosol, it hydrates to **1,1-Undecanediol**. This gem-diol is the actual substrate for oxidation into Undecanoic Acid, a fatty acid generally considered non-toxic and metabolizable via

-oxidation.

Toxicological Concern: The "window of toxicity" exists if the ALDH enzyme is saturated. Accumulated aldehyde/diol species can form Schiff bases with cellular proteins, leading to cytotoxicity or sensitization.

Visualization: Metabolic Fate & Equilibrium

The following diagram illustrates the dynamic conversion and detoxification pathway.



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Figure 1: The hydration equilibrium of Undecanal to **1,1-Undecanediol** and subsequent oxidative detoxification.

Toxicological Profile

The safety profile of **1,1-Undecanediol** is derived from direct studies of its equilibrium partner (Undecanal) and structure-activity relationships (SAR) of medium-chain gem-diols.

Acute Toxicity

- Oral

(Rat): > 5,000 mg/kg (Inferred from Undecanal). The conversion to fatty acid prevents systemic acute toxicity at moderate doses.

- Dermal

(Rabbit): > 5,000 mg/kg.

- Inhalation: High concentrations of the parent aldehyde vapor may cause respiratory irritation. The diol form is non-volatile.

Irritation & Sensitization (Critical Endpoint)

The primary risk for **1,1-Undecanediol** is skin irritation.

- Mechanism: The amphiphilic nature allows deep penetration into the stratum corneum. If the hydration equilibrium shifts towards the aldehyde, protein cross-linking (irritation) occurs.
- Classification: Skin Irritant (Category 2).[\[5\]](#)
- Sensitization: Weak sensitizer. RIFM assessments classify C-11 aldehydes as having low sensitization potency compared to shorter-chain analogs, but caution is required in compromised skin.

Genotoxicity

- Ames Test: Consistently negative (Salmonella typhimurium strains TA98, TA100).
- Micronucleus Assay: Negative.
- Conclusion: **1,1-Undecanediol** is not considered genotoxic.

Experimental Protocols for Validation

As a Senior Application Scientist, I recommend the following self-validating workflows to assess **1,1-Undecanediol** in new formulations.

Protocol A: Preparation of Stable 1,1-Undecanediol Solution

Since the diol is unstable in pure form, it must be generated in situ for testing.

- Reagents: Undecanal (>98% purity), Phosphate Buffered Saline (PBS, pH 7.4), Ethanol (co-solvent).
- Procedure:
 - Dissolve Undecanal in Ethanol to create a 100mM stock.
 - Dilute 1:100 into PBS (final 1mM).
 - Incubation: Allow to equilibrate at 37°C for 60 minutes.

- Validation: Use NMR Spectroscopy (
-NMR).[2] Look for the disappearance of the aldehyde proton signal (
ppm) and appearance of the methine proton of the gem-diol (
ppm).
- Note: Without this equilibration step, you are testing the aldehyde, not the diol.

Protocol B: In Vitro Cytotoxicity (Fibroblast MTT Assay)

This assay determines the

of the diol form.

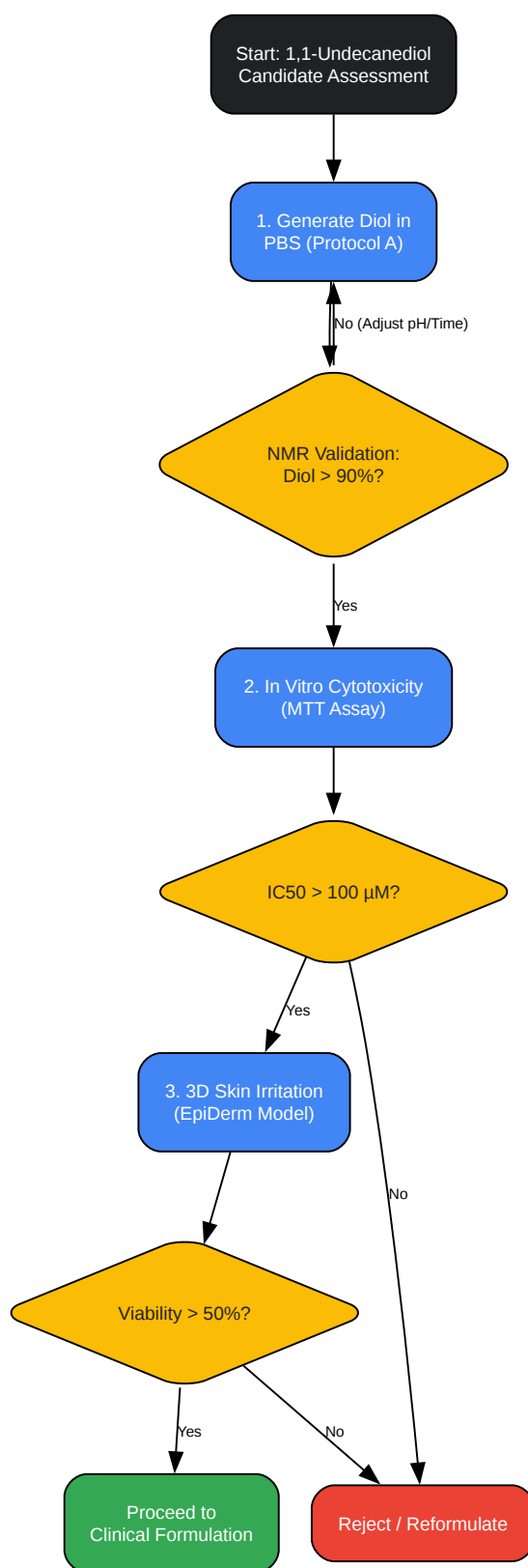
- Cell Line: Human Dermal Fibroblasts (HDFa).
- Seeding:
cells/well in 96-well plates.
- Treatment:
 - Prepare **1,1-Undecanediol** solution (per Protocol A).
 - Apply serial dilutions (0.1
M to 1000
M) for 24 hours.
- Readout: Add MTT reagent; measure absorbance at 570 nm.
- Control Logic:
 - Positive Control: SDS (0.1%).
 - Vehicle Control: 1% Ethanol in PBS (Must show >95% viability).
- Acceptance Criteria: The

should be

M for non-cytotoxic classification in topical applications.

Visualization: Safety Assessment Workflow

This flowchart guides the decision-making process for including **1,1-Undecanediol** in drug formulations.



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Figure 2: Step-by-step decision tree for the toxicological validation of **1,1-Undecanediol**.

Regulatory & Environmental Context

- REACH (EU): Registered under the parent Undecanal. Classified as Aquatic Chronic 2 (Toxic to aquatic life with long-lasting effects).
- IFRA (Fragrance): Restricted use levels apply to C-11 aldehydes to prevent sensitization.
- Drug Development: **1,1-Undecanediol** is not an FDA-approved active ingredient but may be treated as an excipient or metabolite.

Summary of Key Data Points

Endpoint	Result	Reference Basis
Skin Irritation	Moderate Irritant	RIFM Monograph (Undecanal)
Eye Irritation	Mild to Moderate	Draize Test (Rabbit)
Mutagenicity	Negative	Ames Test
Aquatic Toxicity	mg/L	Fish (96h)

References

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- To cite this document: BenchChem. [Technical Assessment: Toxicological Profile and Biostability of 1,1-Undecanediol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14006925/docs#technical-assessment-toxicological-profile-and-biostability-of-1-1-undecanediol>]

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